

2-mercaptoethanol safety precautions and handling guidelines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-mercaptoethanol

Cat. No.: B042355

[Get Quote](#)

An In-depth Technical Guide to **2-Mercaptoethanol**: Safety Precautions and Handling

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety precautions and handling guidelines for **2-mercaptoethanol** (β -mercaptoethanol, BME), a chemical compound widely used in research and drug development to reduce disulfide bonds and act as a biological antioxidant.^{[1][2]} Due to its hazardous nature, strict adherence to safety protocols is essential.

Chemical and Physical Properties

2-Mercaptoethanol is a clear, colorless liquid with a strong, unpleasant odor.^[3] It is a combustible liquid and is miscible with water, alcohol, ether, and benzene.^{[1][4]}

Table 1: Physical and Chemical Properties of **2-Mercaptoethanol**

| Property | Value | Reference |
|--------------------------|----------------------------------|-----------|
| Molecular Formula | C ₂ H ₆ OS | [5] |
| Molar Mass | 78.13 g/mol | [5] |
| Boiling Point | 157-158 °C (314.6-316.4 °F) | [4] |
| Melting Point | -100 °C (-148 °F) | [4] |
| Flash Point | 73 °C (163.4 °F) | [4] |
| Autoignition Temperature | 295 °C (563 °F) | [4] |
| Density | 1.114 g/cm ³ | [2] |
| Vapor Pressure | 0.76 hPa at 20 °C | [6] |
| Solubility | Miscible in water | [7] |
| pKa | 9.643 | [2] |

Toxicological Data and Hazard Classification

2-Mercaptoethanol is classified as a particularly hazardous substance.[8] It is fatal if it comes into contact with the skin, toxic if swallowed or inhaled, causes severe skin and eye damage, and may cause an allergic skin reaction.[7][9] Prolonged or repeated exposure may cause damage to the liver and heart.[9][10]

Table 2: Acute Toxicity Data for **2-Mercaptoethanol**

| Endpoint | Value | Species | Reference |
|-------------------|----------------------|---------|-----------|
| LD50 (Oral) | 244 mg/kg | Rat | [5] |
| LD50 (Dermal) | 112 mg/kg | Rabbit | [5] |
| LC50 (Inhalation) | 2.03 mg/l/4h (vapor) | Rat | [5][11] |

Table 3: GHS Hazard Classification for **2-Mercaptoethanol**

| Hazard Class | Category | Hazard Statement |
|--|----------|---|
| Acute Toxicity, Oral | 3 | H301: Toxic if swallowed |
| Acute Toxicity, Dermal | 2 | H310: Fatal in contact with skin |
| Acute Toxicity, Inhalation | 3 | H331: Toxic if inhaled |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | 1 | H318: Causes serious eye damage |
| Skin Sensitization | 1 | H317: May cause an allergic skin reaction |
| Specific Target Organ Toxicity (Repeated Exposure) | 2 | H373: May cause damage to organs (Heart, Liver) |
| Reproductive Toxicity | 2 | H361: Suspected of damaging fertility or the unborn child |
| Flammable Liquids | 4 | H227: Combustible liquid |

References for Table 3:[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[10\]](#)[\[12\]](#)

Occupational Exposure Limits

To minimize the risk of exposure, adhere to the established occupational exposure limits.

Table 4: Occupational Exposure Limits for **2-Mercaptoethanol**

| Organization | Limit | Reference |
|----------------------|---------|---|
| OSHA PEL (8 HR TWA) | 0.2 ppm | [3] [8] |
| AIHA WEEL (8 hr TWA) | 0.2 ppm | [7] |

Handling and Storage

Proper handling and storage are critical to prevent exposure and accidents.

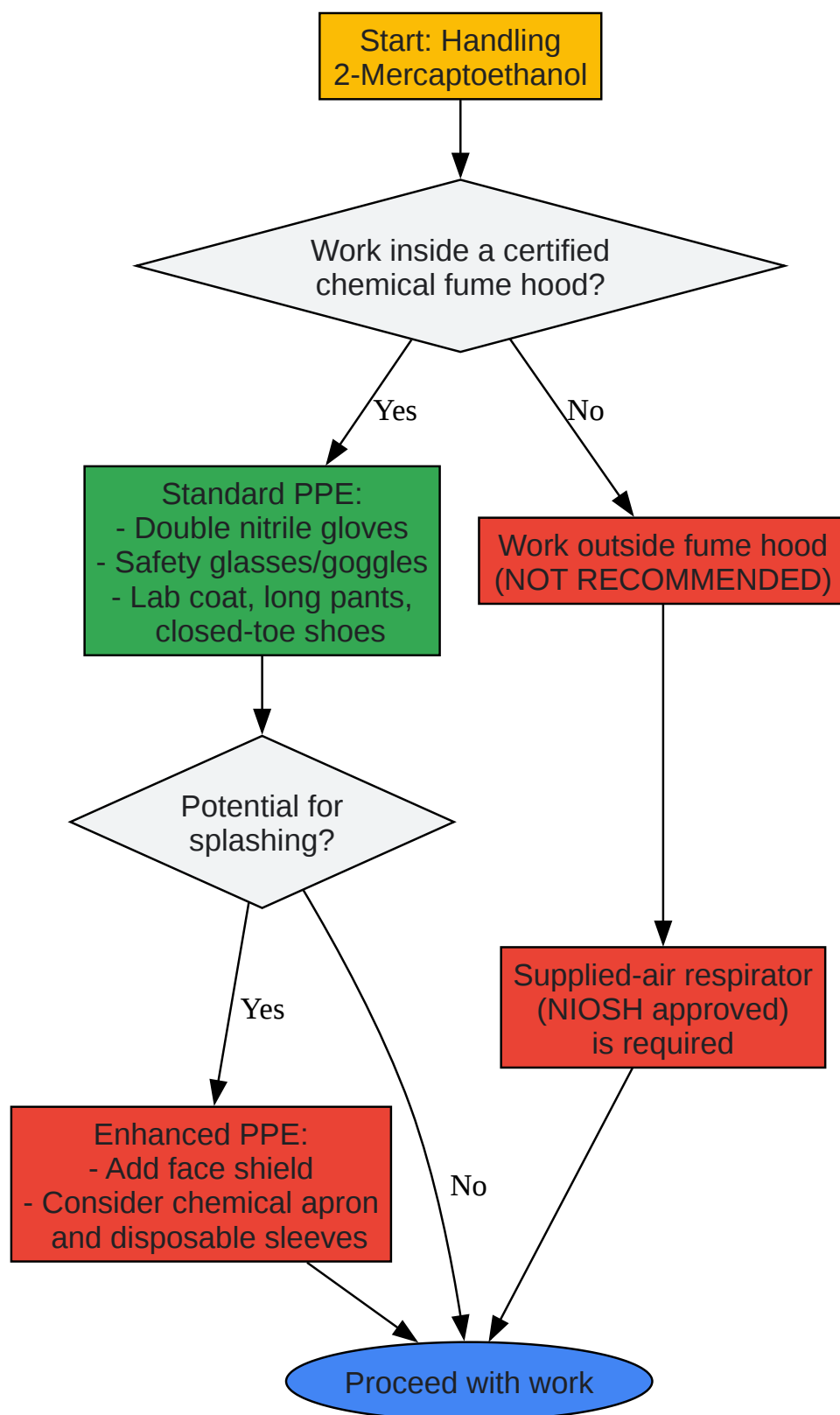
Engineering Controls

- Fume Hood: Always handle **2-mercaptoethanol** inside a properly functioning chemical fume hood with a face velocity between 80 and 125 feet per minute.[\[13\]](#)
- Ventilation: Ensure adequate general laboratory ventilation to minimize odor and vapor accumulation.[\[14\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when working with **2-mercaptoethanol**.

- Hand Protection: Wear double-layered chemical-resistant gloves, such as nitrile gloves.[\[8\]](#) [\[13\]](#) Inspect gloves for pinholes before use.[\[8\]](#) Contaminated gloves must be disposed of as hazardous waste.[\[13\]](#)
- Eye Protection: Use ANSI-approved safety glasses with side shields or chemical splash goggles.[\[13\]](#) A face shield may be necessary for splash hazards.[\[13\]](#)[\[14\]](#)
- Skin and Body Protection: Wear a fully buttoned lab coat, full-length pants, and closed-toed shoes.[\[13\]](#) An apron and disposable sleeves may be required for larger quantities or splash risks.[\[8\]](#)
- Respiratory Protection: Respiratory protection is generally not required when working in a fume hood.[\[13\]](#) If use outside a fume hood is unavoidable, a supplied-air respirator is necessary.[\[7\]](#)[\[15\]](#)



[Click to download full resolution via product page](#)

Figure 1: Personal Protective Equipment (PPE) Selection Workflow.

Storage Requirements

- Store in a cool, dry, well-ventilated area away from heat, ignition sources, and direct sunlight.
[14][16]
- Keep containers tightly closed and upright to prevent leakage.[8][13]
- A vented chemical cabinet is recommended.[8]
- Consider using a secondary sealed container to minimize odors.[8][13]
- Incompatible with oxidizing agents, strong acids, metals, and heavy metal salts.[3][7]

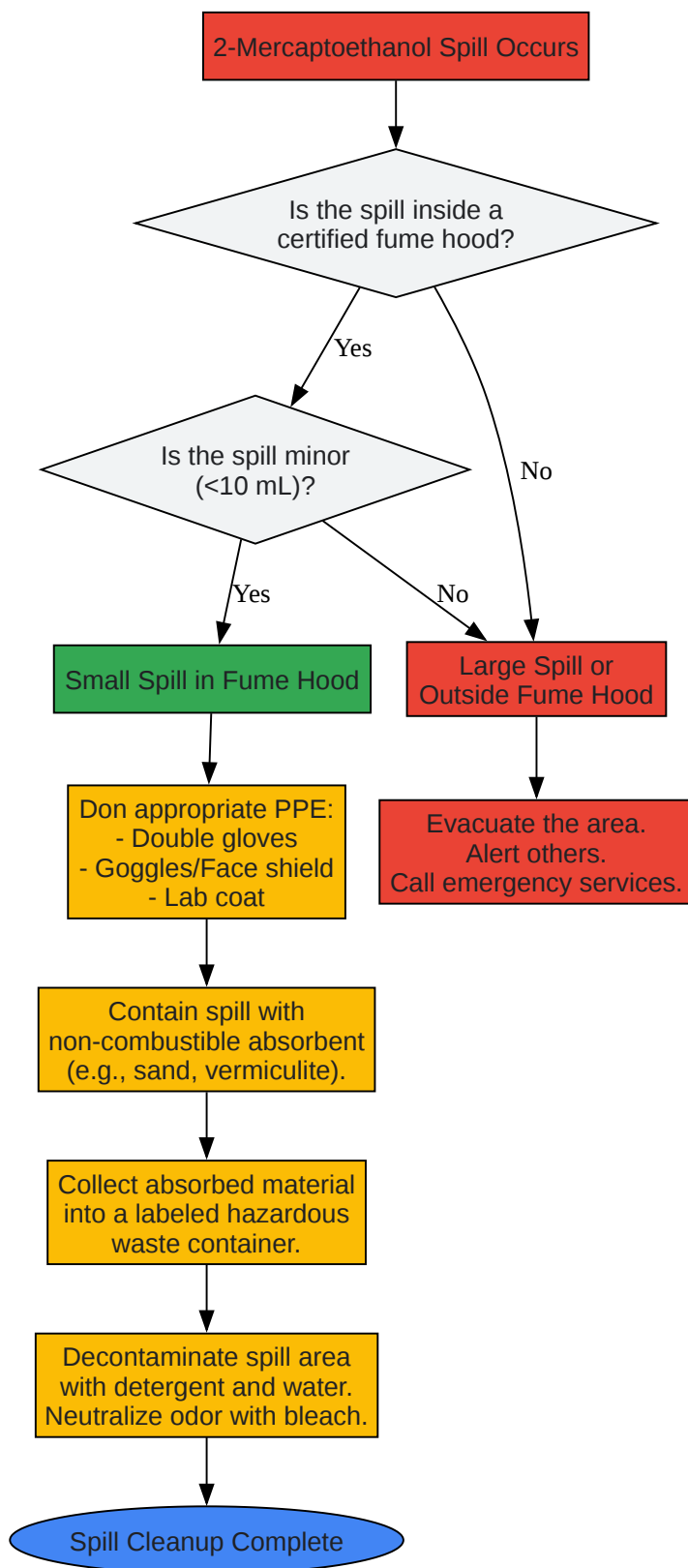
Spill and Emergency Procedures

Immediate and appropriate response to spills and exposures is crucial.

Spill Cleanup

- Small Spills (<10 mL inside a fume hood):
 - Ensure appropriate PPE is worn (double gloves, goggles, lab coat).[17]
 - Contain the spill with a non-combustible absorbent material like sand, vermiculite, or soda ash.[7]
 - Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[14]
 - Clean the spill area with a detergent solution followed by water.[8]
 - The odor can be neutralized with household bleach, which oxidizes the thiol group.[17]
- Large Spills or Spills Outside a Fume Hood:
 - Evacuate the area immediately.[8][13]
 - Alert others in the vicinity.[13]

- If there is a fire risk, pull the nearest fire alarm.[13]
- Call emergency services (911 or institutional equivalent).[8][13]



[Click to download full resolution via product page](#)

Figure 2: Spill Response Decision Workflow.

First Aid Measures

Immediate medical attention is required for any exposure.^{[5][9]}

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, administer artificial respiration and seek immediate medical attention.^{[5][7]}
- Skin Contact: Immediately remove all contaminated clothing.^[5] Rinse the skin with plenty of soap and water for at least 15 minutes.^[7] Seek immediate medical attention.^{[5][9]}
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.^{[5][7]} Remove contact lenses if present and easy to do. Seek immediate medical attention.^[9]
- Ingestion: Do NOT induce vomiting.^[16] Rinse the mouth with water.^[5] Never give anything by mouth to an unconscious person. Seek immediate medical attention.^[7]

Waste Disposal

All **2-mercaptoethanol** waste, including contaminated materials, must be disposed of as hazardous waste.^[8]

- Collect liquid waste in a designated, sealed, and properly labeled container.^[13]
- Do not mix **2-mercaptoethanol** waste with other organic waste streams if possible.^{[8][13]}
- Contaminated solid waste (e.g., gloves, paper towels, pipette tips) must also be collected as hazardous waste due to the strong odor.^{[8][13]} Double-bagging is recommended.^[16]
- Contact your institution's environmental health and safety department for pickup and disposal.^[8]

Experimental Protocols for Toxicity Assessment

The toxicological data for **2-mercaptoethanol** are determined using standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (based on OECD Guideline 401, now superseded by 420, 423, 425)

- Principle: To determine the median lethal dose (LD50) after a single oral administration.
- Methodology:
 - Test Animals: Typically, young adult rodents (e.g., rats) are used.
 - Procedure: Animals are fasted overnight before dosing. The test substance is administered by gavage in graduated doses to several groups of animals, with one dose per group.
 - Observation: Animals are observed for mortality, body weight changes, and clinical signs of toxicity (e.g., tremors, convulsions, salivation) for at least 14 days.
 - Necropsy: A gross necropsy is performed on all animals.

Acute Dermal Toxicity (based on OECD Guideline 402)

- Principle: To assess the toxicity following a single, prolonged dermal application.[\[14\]](#)
- Methodology:
 - Test Animals: Young adult rats are commonly used.[\[5\]](#)
 - Procedure: The fur is clipped from the dorsal area of the trunk.[\[18\]](#) The test substance is applied to an area of at least 10% of the body surface and held in contact with the skin with a porous gauze dressing for 24 hours.[\[2\]](#)[\[18\]](#)
 - Observation: Animals are observed for mortality and signs of systemic toxicity for 14 days.
[\[2\]](#)[\[5\]](#)
 - Necropsy: A gross necropsy is performed on all animals at the end of the study.[\[2\]](#)

Acute Inhalation Toxicity (based on OECD Guideline 403)

- Principle: To determine the median lethal concentration (LC50) after a short-term inhalation exposure.[\[13\]](#)
- Methodology:
 - Test Animals: The preferred species is the rat.[\[13\]](#)
 - Procedure: Animals are exposed to the test substance (as a gas, vapor, or aerosol) in a whole-body or nose-only exposure chamber for a fixed duration, typically 4 hours.[\[13\]](#)[\[19\]](#) Multiple concentration groups are used.[\[13\]](#)
 - Observation: Animals are observed for at least 14 days for mortality and signs of toxicity.[\[13\]](#)[\[20\]](#)
 - Necropsy: A gross necropsy is performed on all animals.[\[13\]](#)

Acute Dermal Irritation/Corrosion (based on OECD Guideline 404)

- Principle: To assess the potential for a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.[\[3\]](#)
- Methodology:
 - Test Animals: The albino rabbit is the preferred species.[\[3\]](#)
 - Procedure: A single dose (0.5 mL for liquids) is applied to a small area of clipped skin and covered with a patch for 4 hours.[\[3\]](#)[\[21\]](#)
 - Observation: The skin is examined for erythema and edema at 60 minutes, and then at 24, 48, and 72 hours after patch removal.[\[21\]](#) Observations may continue for up to 14 days to assess reversibility.[\[3\]](#)

Acute Eye Irritation/Corrosion (based on OECD Guideline 405)

- Principle: To determine the potential for a substance to produce irritation or corrosion in the eye.[\[7\]](#)
- Methodology:
 - Test Animals: Albino rabbits are typically used.[\[7\]](#)
 - Procedure: A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye serves as a control.[\[7\]](#)[\[16\]](#)
 - Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for lesions of the cornea, iris, and conjunctiva.[\[7\]](#)

Skin Sensitization (based on OECD Guideline 406)

- Principle: To determine if a substance can elicit an allergic contact dermatitis response.[\[22\]](#)
- Methodology (Guinea Pig Maximization Test - GPMT):
 - Test Animals: Guinea pigs are used.[\[22\]](#)
 - Induction Phase: Animals are initially exposed to the test substance through intradermal injections (with adjuvant) and subsequent topical application.[\[23\]](#)
 - Challenge Phase: After a 10-14 day rest period, a challenge dose is applied topically to a naive site.[\[22\]](#)[\[23\]](#)
 - Evaluation: The skin reaction at the challenge site is observed and scored 24 and 48 hours after the challenge application.[\[23\]](#)

Repeated Dose 28-day Oral Toxicity Study (based on OECD Guideline 407)

- Principle: To provide information on health hazards likely to arise from repeated oral exposure over a 28-day period.[\[8\]](#)

- Methodology:
 - Test Animals: Rodents, preferably rats, are used.[8][9]
 - Procedure: The test substance is administered orally (by gavage or in the diet/drinking water) daily in graduated doses to several groups of animals for 28 days.[8][9]
 - Observation: Animals are observed daily for signs of toxicity. Body weight and food consumption are monitored.[9]
 - Analysis: At the end of the study, hematology, clinical biochemistry, gross necropsy, and histopathology are performed.[9]

Reproduction/Developmental Toxicity Screening Test (based on OECD Guideline 421)

- Principle: To provide initial information on the possible effects of a substance on male and female reproductive performance and on the development of offspring.[1][17]
- Methodology:
 - Test Animals: Rats are typically used.[1]
 - Procedure: The substance is administered daily at several dose levels to groups of males (for a minimum of 4 weeks) and females (throughout the study, approx. 63 days).[1][24]
Animals are mated.[1]
 - Observation: Effects on gonadal function, mating behavior, conception, pregnancy, parturition, and offspring survival and growth are recorded.[17]
 - Analysis: Gross necropsy and histopathology of the reproductive organs are performed.[1][15]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 2. [nucro-technics.com](https://www.nucro-technics.com) [[nucro-technics.com](https://www.nucro-technics.com)]
- 3. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 4. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 5. [downloads.regulations.gov](https://www.downloads.regulations.gov) [[downloads.regulations.gov](https://www.downloads.regulations.gov)]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 8. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 9. Repeated dose 28 days oral toxicity study in rodents (OECD 407: 2008). - IVAMI [[ivami.com](https://www.ivami.com)]
- 10. Acute Inhalation Toxicity OECD 403 - Altogen Labs [[altogenlabs.com](https://www.altogenlabs.com)]
- 11. catalog.labcorp.com [catalog.labcorp.com]
- 12. catalog.labcorp.com [catalog.labcorp.com]
- 13. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 14. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 15. catalog.labcorp.com [catalog.labcorp.com]
- 16. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 17. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 18. Acute Dermal Toxicity OECD 402 - Altogen Labs [[altogenlabs.com](https://www.altogenlabs.com)]
- 19. findit.southwales.ac.uk [findit.southwales.ac.uk]
- 20. OECD No. 403: Acute Inhalation Test - Analytice [[analytice.com](https://www.analytice.com)]
- 21. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 22. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 23. [nucro-technics.com](https://www.nucro-technics.com) [[nucro-technics.com](https://www.nucro-technics.com)]
- 24. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- To cite this document: BenchChem. [2-mercaptoethanol safety precautions and handling guidelines]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b042355#2-mercaptoethanol-safety-precautions-and-handling-guidelines>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com